

# Essential Safety and Operational Guidance for Handling 2-(Aminomethyl)pyridin-3-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-(Aminomethyl)pyridin-3-ol**

Cat. No.: **B061834**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides crucial safety and logistical information for **2-(Aminomethyl)pyridin-3-ol** (CAS RN: 194665-89-9), a key reagent in various research and development applications. The following procedural guidance is designed to minimize risk and ensure operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

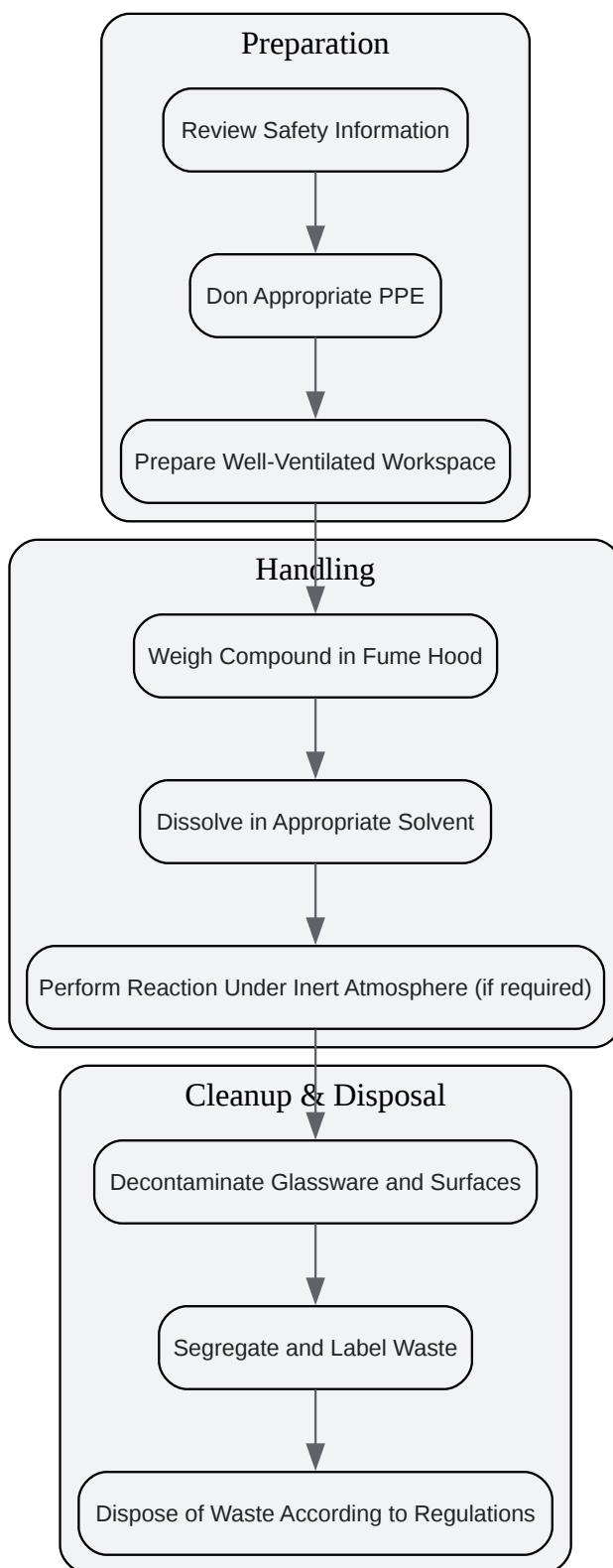
While a specific Safety Data Sheet (SDS) for **2-(Aminomethyl)pyridin-3-ol** is not readily available, data from structurally similar compounds, such as 2-(Aminomethyl)pyridine and 2-Aminopyridin-3-ol, indicate that this compound should be handled with care. The primary hazards are expected to be skin and eye irritation or burns, and potential respiratory tract irritation.<sup>[1][2]</sup> Therefore, a comprehensive approach to personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield. <a href="#">[1]</a>	To protect against potential splashes that can cause severe eye damage.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile). Gloves should be inspected before use and changed regularly (e.g., every 30-60 minutes) or immediately if contaminated or damaged. <a href="#">[3]</a> <a href="#">[4]</a>	To prevent skin contact which may cause severe burns or irritation. <a href="#">[1]</a>
Body Protection	A lab coat or a chemical-resistant apron. For larger quantities or increased risk of exposure, a chemical-resistant suit may be necessary. <a href="#">[1]</a> <a href="#">[3]</a>	To protect against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator is required. <a href="#">[5]</a>	To prevent inhalation of vapors or aerosols that may cause respiratory irritation. <a href="#">[1]</a>

## Experimental Workflow for Safe Handling

A systematic workflow is critical to maintaining a safe laboratory environment when working with **2-(Aminomethyl)pyridin-3-ol**.

[Click to download full resolution via product page](#)

**Figure 1.** A generalized experimental workflow for the safe handling of **2-(Aminomethyl)pyridin-3-ol**.

## Spill and Emergency Procedures

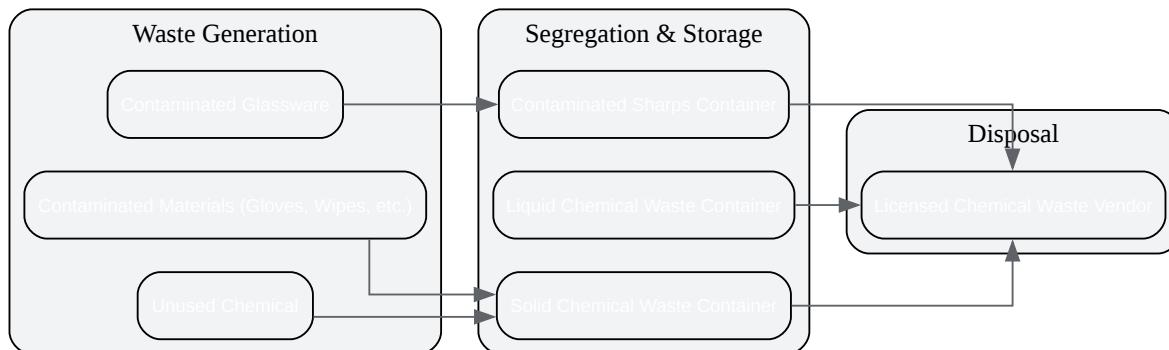
In the event of a spill or exposure, immediate and correct action is crucial.

### Emergency Response Protocol

Situation	Action
Skin Contact	Immediately remove all contaminated clothing. [1][5] Rinse the affected skin area with plenty of water for at least 15 minutes. [1] Seek immediate medical attention. [1]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. [1][5] Remove contact lenses if present and easy to do. Continue rinsing. [1][5] Seek immediate medical attention. [1][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. [1][5] Seek immediate medical attention. [1][5]
Ingestion	Do NOT induce vomiting. [1] Rinse mouth with water. [1] Seek immediate medical attention. [1]
Minor Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. [5] Ensure adequate ventilation. [5]
Major Spill	Evacuate the area. [5] Wear appropriate PPE, including respiratory protection. [5] Contain the spill and prevent it from entering drains. [5] Collect the material for disposal. [5]

## Disposal Plan

Proper disposal of **2-(Aminomethyl)pyridin-3-ol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



[Click to download full resolution via product page](#)

**Figure 2.** A logical flow diagram for the proper disposal of **2-(Aminomethyl)pyridin-3-ol** waste.

All waste materials should be disposed of in accordance with local, state, and federal regulations.<sup>[5]</sup> Do not dispose of this chemical down the drain.<sup>[5]</sup> Waste containers should be clearly labeled with the contents.

By adhering to these safety protocols and operational plans, researchers can minimize the risks associated with handling **2-(Aminomethyl)pyridin-3-ol** and maintain a safe and productive laboratory environment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. fishersci.com [fishersci.com]

- 3. enamine.enamine.net [enamine.enamine.net]
- 4. pppmag.com [pppmag.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 2-(Aminomethyl)pyridin-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b061834#personal-protective-equipment-for-handling-2-aminomethyl-pyridin-3-ol>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)